Spectroscopic Characterization of Di-tert-amyl Dicarbonate: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Di-tert-amyl dicarbonate*
CAS No.:	*68835-89-2*
Cat. No.:	*B1365847*

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Introduction

Di-tert-amyl dicarbonate (DTADC), also known as di-tert-pentyl dicarbonate, is an organic reagent analogous to the widely used di-tert-butyl dicarbonate (Boc anhydride). It serves as a crucial reagent for introducing the tert-amyloxycarbonyl (Amoc) protecting group to amines, a strategy employed in peptide synthesis and other areas of organic chemistry to temporarily mask the reactivity of the amine functionality. The Amoc group offers a different steric and electronic profile compared to the more common Boc group, which can be advantageous in specific synthetic routes.

A thorough understanding of a reagent's structure and purity is paramount for its effective and reproducible application. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for the structural elucidation and purity assessment of chemical compounds. This technical guide provides a detailed overview of the expected spectroscopic data for **di-tert-amyl dicarbonate**.

While comprehensive, peer-reviewed spectroscopic data for **di-tert-amyl dicarbonate** is not as widely published as for its lower homolog, di-tert-butyl dicarbonate, this guide will provide a

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detailed, theoretically grounded analysis of its expected spectra. For comparative purposes and to provide a solid analytical foundation, we will reference the well-documented spectra of di-tert-butyl dicarbonate.

Molecular Structure and Spectroscopic Correlation

The structure of **di-tert-amyl dicarbonate** features two tert-amyl (2-methylbutan-2-yl) groups linked to a dicarbonate core. This structure dictates the signals we expect to observe in its various spectra.

Caption: Molecular structure of **di-tert-amyl dicarbonate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **di-tert-amyl dicarbonate**, we will analyze the expected signals in both ^{1}H and ^{13}C NMR spectra.

^{1}H NMR Spectroscopy

The tert-amyl group has three distinct types of protons, which will give rise to three signals in the ^{1}H NMR spectrum. Due to the molecule's symmetry, the signals from both tert-amyl groups are equivalent.

Experimental Protocol: ^{1}H NMR

- Sample Preparation: Dissolve approximately 5-10 mg of **di-tert-amyl dicarbonate** in ~0.6 mL of deuterated chloroform ($CDCl_3$).
- Instrumentation: Acquire the spectrum on a 400 MHz (or higher) NMR spectrometer.
- Acquisition Parameters: Use a standard proton pulse program. A sufficient number of scans should be acquired to achieve a good signal-to-noise ratio.
- Referencing: The chemical shifts (δ) are reported in parts per million (ppm) relative to the residual solvent peak ($CHCl_3$ at 7.26 ppm) or an internal standard like tetramethylsilane (TMS) at 0 ppm.

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Predicted ^{1}H NMR Data

Signal	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
a	~ 0.9	Triplet (t)	6H	-CH_2-CH_3	The terminal methyl protons are split by the adjacent methylene protons.
b	~ 1.5	Singlet (s)	12H	-C(O)-O-$C(CH_3)_2$-	The two methyl groups on the quaternary carbon are equivalent and have no adjacent protons, resulting in a singlet.
c	~ 1.8	Quartet (q)	4H	-CH_2-CH_3	The methylene protons are split by the three protons of the adjacent methyl group.

Note: These are predicted values. Actual experimental values may vary slightly.

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Comparative Analysis with Di-tert-butyl Dicarbonate: Di-tert-butyl dicarbonate shows a single sharp peak in its ^{1}H NMR spectrum at approximately 1.50 ppm, corresponding to the 18 equivalent protons of the two tert-butyl groups.[1] The more complex spectrum predicted for **di-tert-amyl dicarbonate** is a direct result of the ethyl substituent on the quaternary carbon, which breaks the higher symmetry of the tert-butyl group.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will provide information about the carbon skeleton of the molecule. Due to symmetry, we expect to see five distinct carbon signals.

Experimental Protocol: ^{13}C NMR

- Sample Preparation: Use the same sample prepared for ^{1}H NMR.
- Instrumentation: Acquire the spectrum on a 100 MHz (or higher) NMR spectrometer.
- Acquisition Parameters: Use a standard proton-decoupled pulse program (e.g., zgpg30).
- Referencing: The chemical shifts (δ) are reported in ppm relative to the solvent peak ($CDCl_3$ at 77.16 ppm).

Predicted ^{13}C NMR Data

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Signal	Predicted Chemical Shift (δ, ppm)	Assignment	Rationale
1	~ 8	-CH_2-CH_3	Aliphatic methyl carbon, shielded.
2	~ 25	-C(O)-O-$C(CH_3)_2$-	Aliphatic methyl carbons attached to the quaternary carbon.
3	~ 34	-CH_2-CH_3	Aliphatic methylene carbon.
4	~ 85	-C(O)-O-$C(CH_3)_2$-	Quaternary carbon attached to oxygen, deshielded.
5	~ 148	-O-C(=O)-O-	Carbonyl carbon of the dicarbonate, highly deshielded by two electronegative oxygen atoms.

Note: These are predicted values based on analogous structures.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation at specific vibrational frequencies. The key functional group in **di-tert-amyl dicarbonate** is the anhydride, specifically the dicarbonate moiety.

Experimental Protocol: FT-IR

- Sample Preparation: For a liquid sample, a thin film can be placed between two potassium bromide (KBr) or sodium chloride (NaCl) plates. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used.

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- Instrumentation: Acquire the spectrum using a Fourier-Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1} over the range of 4000-400 cm^{-1}.

Predicted IR Data

Wavenumber (cm^{-1})	Intensity	Assignment	Rationale
~ 2970-2850	Strong	C-H stretch	Aliphatic C-H stretching vibrations of the methyl and methylene groups.
~ 1815 & 1765	Very Strong	C=O stretch	Symmetric and asymmetric stretching of the dicarbonate carbonyl groups. This pair of strong absorptions is characteristic of acid anhydrides.[1]
~ 1160	Strong	C-O stretch	Stretching vibrations of the C-O single bonds.

Comparative Analysis with Di-tert-butyl Dicarbonate: The IR spectrum of di-tert-butyl dicarbonate is dominated by strong C=O stretching absorptions at approximately 1810 cm^{-1} and 1765 cm^{-1}.[1] The IR spectrum of **di-tert-amyl dicarbonate** is expected to be very similar in the functional group region, as the core dicarbonate structure is the same. Minor differences may be observed in the C-H stretching and fingerprint regions due to the presence of the additional methylene groups.

Mass Spectrometry (MS)

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Mass spectrometry provides information about the mass-to-charge ratio (m/z) of the molecule and its fragments, allowing for the determination of the molecular weight and insights into the molecular structure.

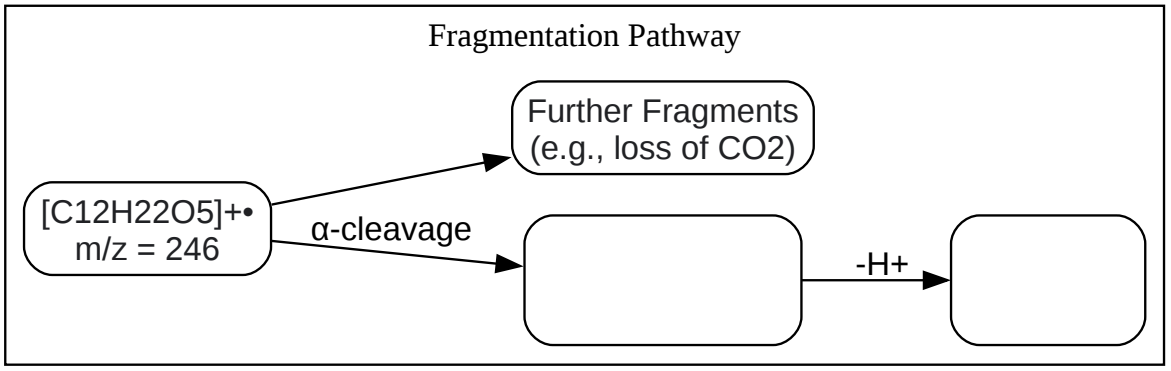
Experimental Protocol: MS

- Sample Introduction: The sample can be introduced via direct infusion or through a gas chromatograph (GC-MS).
- Ionization: Electron Ionization (EI) is a common technique that will cause fragmentation. Softer ionization techniques like Electrospray Ionization (ESI) or Chemical Ionization (CI) can be used to observe the molecular ion or a protonated/adducted molecule.
- Analysis: The ions are separated by a mass analyzer (e.g., quadrupole, time-of-flight) and detected.

Predicted Mass Spectrometry Data

- Molecular Weight: $C_{12}H_{22}O_5$ = 246.3 g/mol

Under EI conditions, the molecular ion $[M]^+$ at m/z = 246 may be weak or absent due to the lability of the dicarbonate linkage. The fragmentation pattern is expected to be driven by the stability of the tert-amyl cation.



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Caption: Predicted major fragmentation pathway for **di-tert-amyl dicarbonate** in EI-MS.

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Key Predicted Fragments:

- m/z = 71: This would be a very prominent peak corresponding to the stable tertiary carbocation, $[C_5H_{11}]^+$ (tert-amyl cation).
- m/z = 70: Loss of a proton from the tert-amyl cation to form amylene, $[C_5H_{10}]^+\bullet$.
- Other fragments resulting from the loss of carbon dioxide (CO_2) from various intermediates.

Comparative Analysis with Di-tert-butyl Dicarbonate: The mass spectrum of di-tert-butyl dicarbonate shows characteristic fragments at m/z = 57 (tert-butyl cation) and m/z = 56 (isobutylene).[1] The predicted fragmentation of **di-tert-amyl dicarbonate** follows the same logical pathway, with the key difference being the mass of the stable tertiary carbocation (71 vs. 57), reflecting the additional CH_2 group in the amyl structure.

Conclusion

The spectroscopic characterization of **di-tert-amyl dicarbonate** can be reliably predicted based on its molecular structure and by drawing comparisons with its well-documented analog, di-tert-butyl dicarbonate. The key distinguishing features arise from the ethyl group of the tert-amyl moiety, which leads to a more complex ^1H NMR spectrum and a shift in the mass of key fragments in the mass spectrum. The IR spectrum, being sensitive to the core functional group, is expected to be very similar to that of di-tert-butyl dicarbonate, with characteristic strong anhydride C=O stretching bands around 1815 and 1765 cm^{-1}. This guide provides a robust framework for researchers, scientists, and drug development professionals to identify and confirm the structure and purity of **di-tert-amyl dicarbonate**, ensuring its proper application in synthesis.

References

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Sources

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